

Application Note: Determining the DC50 of a VH032 Thiol PROTAC

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Compound of Interest

Compound Name: VH032 thiol

Cat. No.: B15543019

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a comprehensive guide and detailed protocols for determining the half-maximal degradation concentration (DC50) of a Proteolysis Targeting Chimera (PROTAC) utilizing a **VH032 thiol**-based ligand for the Von Hippel-Lindau (VHL) E3 ubiquitin ligase.

Introduction

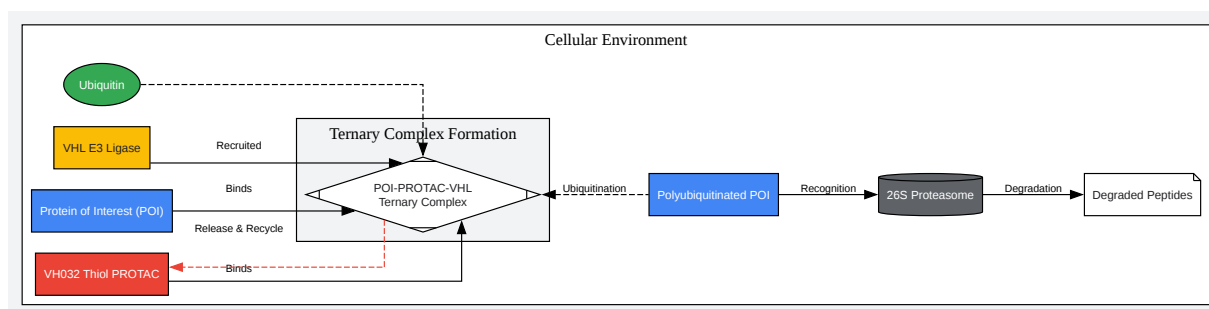
Proteolysis Targeting Chimeras (PROTACs) are innovative heterobifunctional molecules that harness the cell's own ubiquitin-proteasome system to selectively degrade target proteins of interest (POI).^{[1][2]} A PROTAC consists of a ligand that binds the POI, a ligand for an E3 ubiquitin ligase, and a linker to connect them.^[3] This tripartite assembly forms a ternary complex, facilitating the ubiquitination of the POI and marking it for degradation by the 26S proteasome.^{[4][5]}

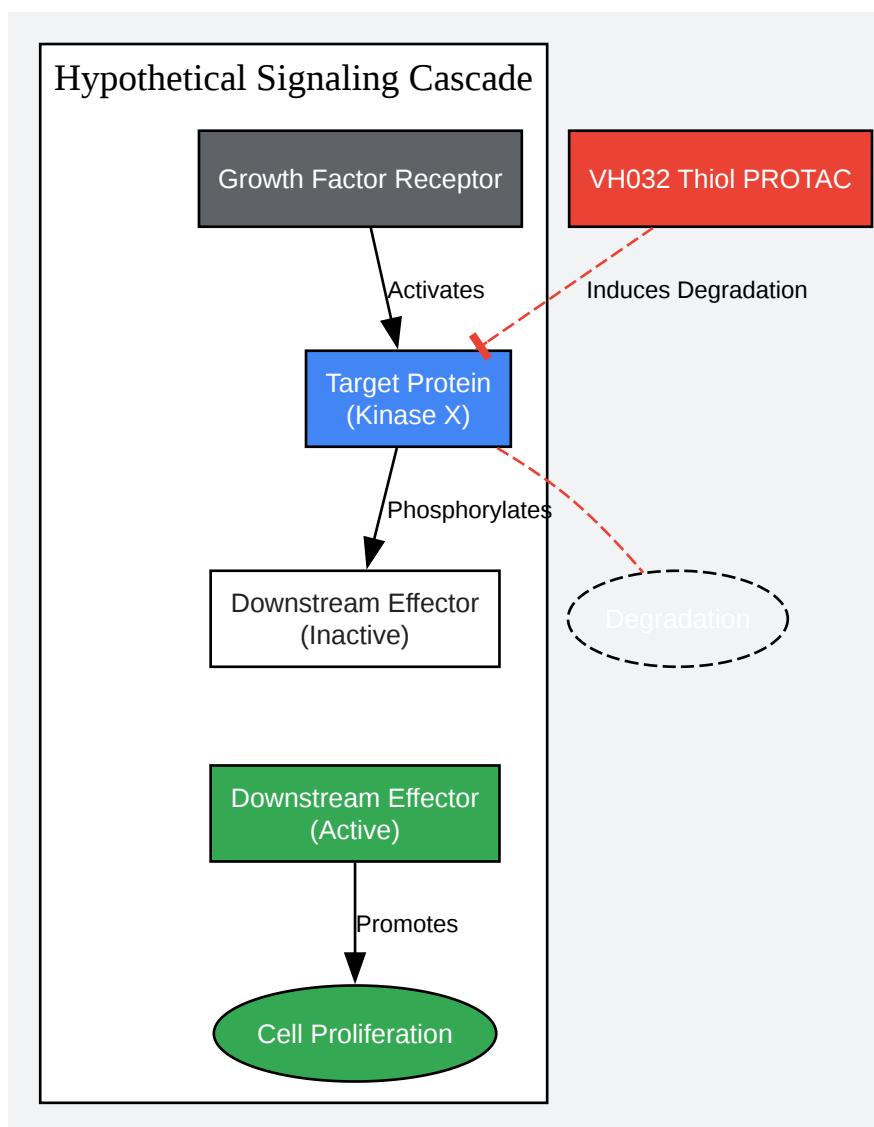
VH032 is a well-established, potent ligand that binds to the VHL E3 ligase.^[6] A "**VH032 thiol**" PROTAC incorporates this VHL ligand, functionalized with a thiol group, which is typically used for conjugation to the POI ligand via a suitable linker.^{[7][8]}

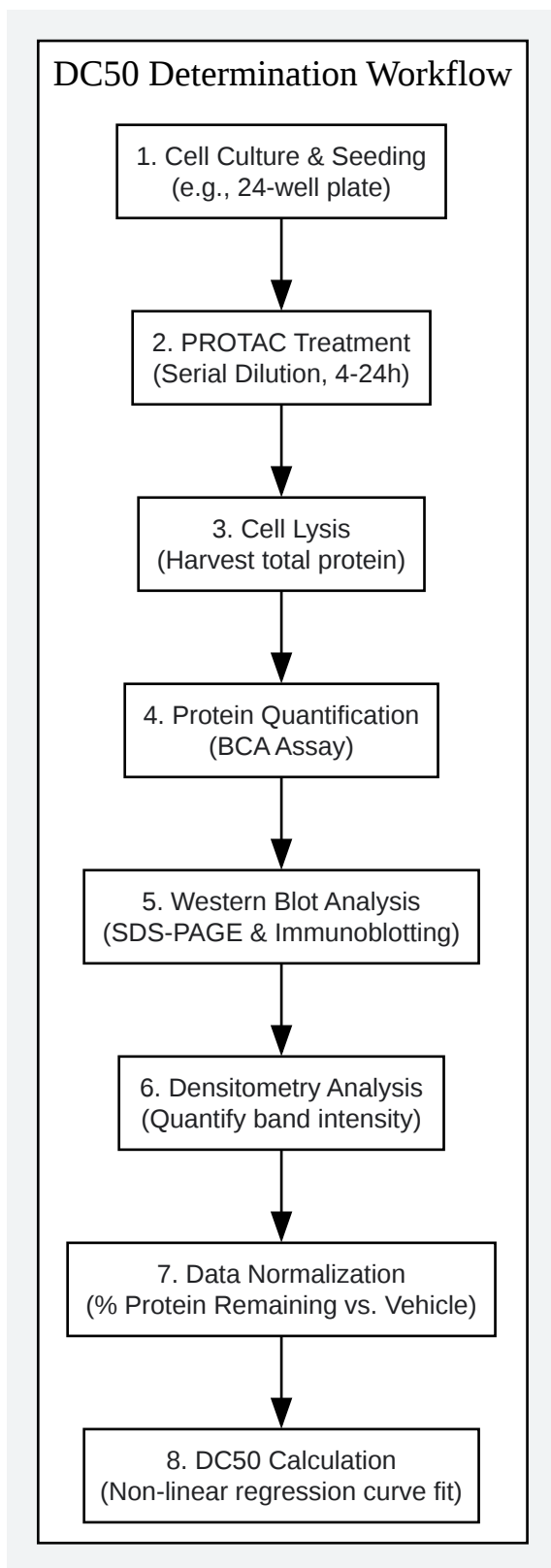
A critical parameter for characterizing the potency of a PROTAC is the DC50, defined as the concentration of the PROTAC required to degrade 50% of the target protein.^{[1][9]} This application note details the experimental workflow and protocols necessary to accurately determine the DC50 value.

PROTAC Mechanism of Action

The VH032-based PROTAC functions by bringing a specific POI into close proximity with the VHL E3 ligase. This induced proximity allows the E3 ligase to transfer ubiquitin molecules to the POI. The resulting polyubiquitinated protein is then recognized and degraded by the proteasome, while the PROTAC molecule can catalytically repeat the cycle.







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